

Essential Safety and Operational Guidance for Handling Ac-Pro-Gly-Pro-OH

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Compound of Interest

Compound Name: Ac-Pro-Gly-Pro-OH

Cat. No.: B1440302

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This document provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal guidelines for **Ac-Pro-Gly-Pro-OH** (CAS No. 292171-04-1).

Personal Protective Equipment (PPE)

A summary of recommended personal protective equipment is provided in the table below. It is crucial to use full personal protective equipment when handling **Ac-Pro-Gly-Pro-OH** to minimize exposure and ensure personal safety.^[1]

PPE Category	Recommended Equipment
Eye Protection	Safety glasses with side-shields or goggles
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber)
Body Protection	Laboratory coat
Respiratory	Use in a well-ventilated area with appropriate exhaust. If dust or aerosols may be generated, a NIOSH-approved respirator is recommended.

Hazard Identification and First Aid

Ac-Pro-Gly-Pro-OH is classified as harmful if swallowed (Acute toxicity, oral Category 4).^[1] In case of exposure, follow these first aid measures:

- After Ingestion: Wash out the mouth with water. Do NOT induce vomiting. Immediately call a physician.^[1]
- After Inhalation: Move the individual to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.^[1]
- After Skin Contact: Thoroughly rinse the skin with large amounts of water. Remove any contaminated clothing and contact a physician.^[1]
- After Eye Contact: Immediately flush the eyes with large amounts of water, removing any contact lenses. Ensure adequate flushing by separating the eyelids with fingers. Promptly call a physician.^[1]

Operational Plan: Handling and Storage

Handling:

- Avoid contact with eyes, skin, and clothing.^[1]
- Avoid the formation of dust and aerosols.^[1]
- Do not eat, drink, or smoke when using this product.^[1]
- Ensure adequate ventilation and use in areas with appropriate exhaust systems.^[1]
- Wash hands thoroughly after handling.^[1]

Storage:

- For long-term storage, it is recommended to store the stock solution at -80°C for up to 6 months or at -20°C for up to 1 month in a sealed container, protected from moisture.^[2]

Disposal Plan

Dispose of contents and containers in accordance with local, state, and federal regulations.[1]
Prevent the product from entering drains or water courses.[1] In case of a spill, absorb the solution with a finely-powdered liquid-binding material such as diatomite. Decontaminate surfaces and equipment by scrubbing with alcohol. Dispose of the contaminated material as hazardous waste.[1]

Experimental Workflow for Safe Handling

The following diagram illustrates the procedural workflow for the safe handling of **Ac-Pro-Gly-Pro-OH** in a laboratory setting.

Caption: Procedural workflow for handling **Ac-Pro-Gly-Pro-OH**.

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References

- 1. [file.medchemexpress.com](https://www.benchchem.com/product/b1440302#personal-protective-equipment-for-handling-ac-pro-gly-pro-oh) [file.medchemexpress.com]
- 2. [medchemexpress.com](https://www.benchchem.com/product/b1440302#personal-protective-equipment-for-handling-ac-pro-gly-pro-oh) [medchemexpress.com]
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